

# handling and storage instructions for Cidofovir diphosphate tri(triethylamine)

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## Compound of Interest

Compound Name: Cidofovir diphosphate  
tri(triethylamine)

Cat. No.: B10855337

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## Application Notes and Protocols: Cidofovir Diphosphate Tri(triethylamine)

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Cidofovir diphosphate tri(triethylamine)** is the active intracellular metabolite of the antiviral agent Cidofovir.[1][2] It is a potent and selective inhibitor of viral DNA polymerases, demonstrating efficacy against a broad spectrum of DNA viruses, including human cytomegalovirus (HCMV), herpes simplex virus (HSV-1 and HSV-2), and vaccinia virus.[1][2] These application notes provide essential information for the safe handling, storage, and use of **Cidofovir diphosphate tri(triethylamine)** in a research setting.

### Physicochemical Properties

Property	Value	Reference
Appearance	White to off-white solid	[1][3]
Molecular Formula	C <sub>26</sub> H <sub>61</sub> N <sub>6</sub> O <sub>12</sub> P <sub>3</sub>	[1][3]
Molecular Weight	742.72 g/mol	[1][3]

## Handling and Storage

Proper handling and storage are critical to maintain the integrity and activity of **Cidofovir diphosphate tri(triethylamine)**.

## Safety Precautions

Researchers should consult the Safety Data Sheet (SDS) before use.<sup>[4]</sup> Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE).

- Personal Protective Equipment: Wear appropriate protective clothing, including a lab coat, safety goggles, and chemical-resistant gloves.<sup>[4]</sup>
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.<sup>[4]</sup>
- Spill Response: In case of a spill, avoid dust formation.<sup>[4]</sup> Collect the material using appropriate methods and dispose of it as hazardous waste.<sup>[4]</sup> Prevent entry into drains.<sup>[4]</sup>
- First Aid:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water.<sup>[4]</sup>
  - Eye Contact: Rinse cautiously with water for several minutes.<sup>[4]</sup>
  - Inhalation: Move the person to fresh air.<sup>[4]</sup>
  - Ingestion: Rinse mouth with water. Do not induce vomiting.<sup>[4]</sup> In all cases of exposure, seek medical attention.<sup>[4]</sup>

## Storage Conditions

Form	Storage Temperature	Duration	Special Instructions	Reference
Solid	-20°C	Not specified	Store in a sealed container, away from moisture.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Store in a sealed container, away from moisture.	<a href="#">[1]</a>
In Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store in a sealed container, away from moisture.	<a href="#">[1]</a>

## Solubility and Solution Preparation

Solvent	Concentration	Remarks	Reference
DMSO	125 mg/mL (168.30 mM)	Requires sonication to dissolve. Use newly opened, anhydrous DMSO as the compound is hygroscopic.	<a href="#">[1]</a>
Water	≥ 100 mg/mL (134.64 mM)	Saturation is unknown.	<a href="#">[1]</a>

## Preparation of Stock Solutions

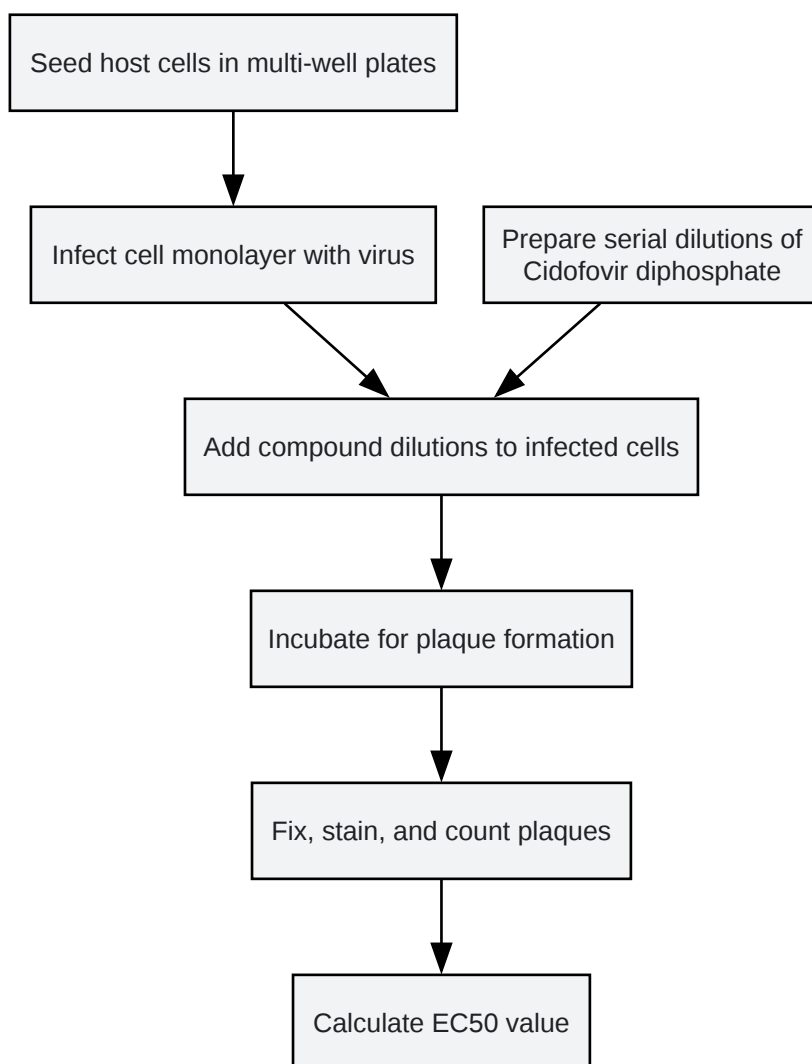
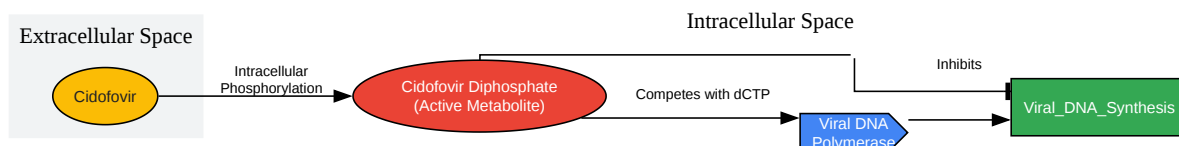
General Protocol:

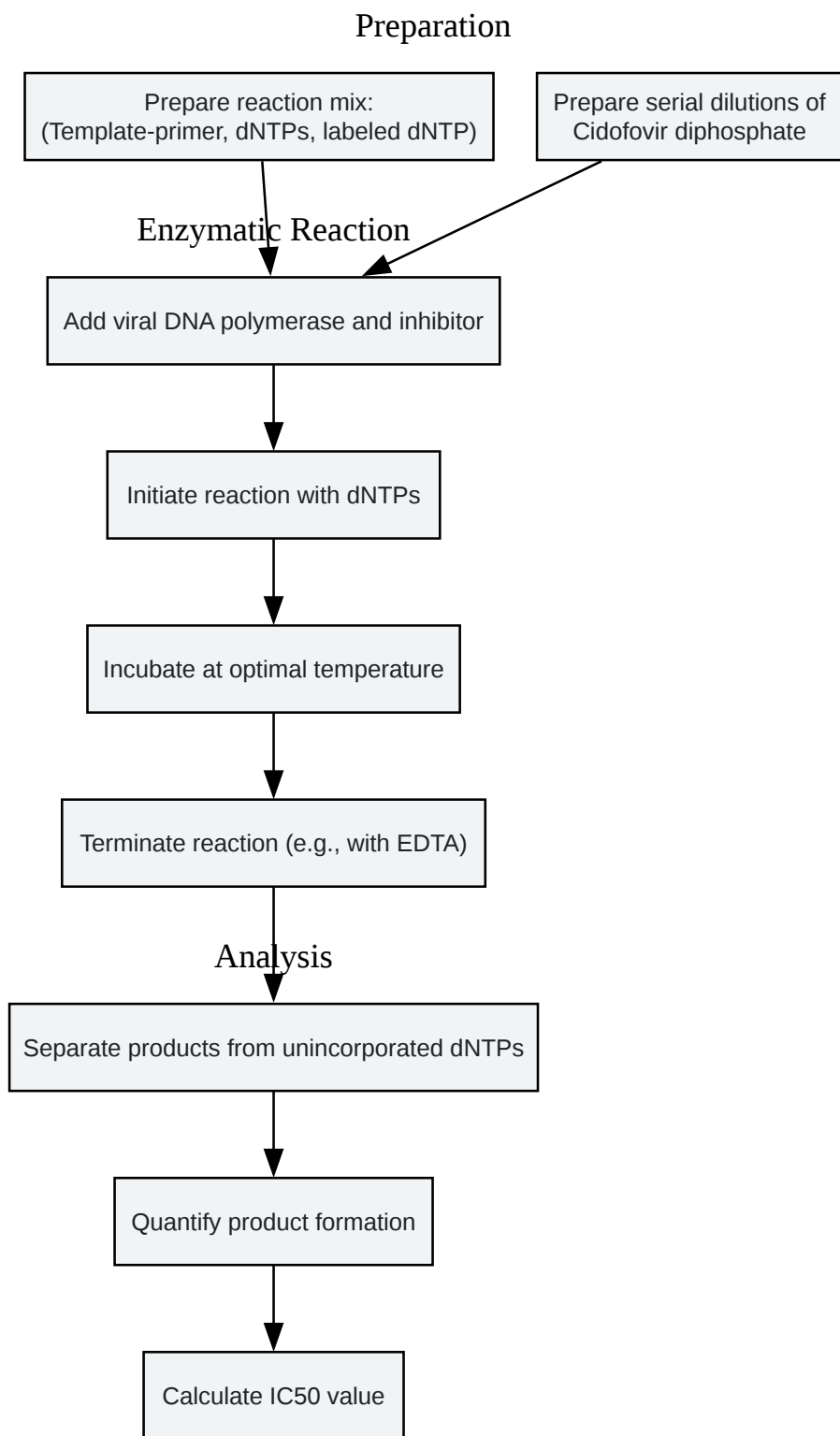
- Equilibrate the vial of **Cidofovir diphosphate tri(triethylamine)** to room temperature before opening.
- Add the desired volume of solvent (e.g., DMSO or water) to the vial to achieve the target concentration.
- If necessary, facilitate dissolution by gentle warming or sonication.[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes.
- Store the aliquots at the recommended temperature (-80°C for long-term storage).[\[1\]](#)

Note: For aqueous stock solutions intended for cell culture, it is recommended to filter-sterilize the solution through a 0.22 µm filter before use.[\[1\]](#)

## Mechanism of Action

Cidofovir diphosphate is the biologically active form of Cidofovir.[\[1\]](#)[\[2\]](#) It acts as a competitive inhibitor of the incorporation of deoxycytidine triphosphate (dCTP) into the growing viral DNA chain by viral DNA polymerase.[\[5\]](#)[\[6\]](#) The incorporation of Cidofovir diphosphate leads to the termination of DNA chain elongation, thus inhibiting viral replication.[\[5\]](#)[\[6\]](#)





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